

Technical Guide: 1-Phenylpent-3-en-1-one (Ethyl Styryl Ketone)

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Compound of Interest

Compound Name: 1-Phenylpent-3-en-1-one

Cat. No.: B15440625

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Phenylpent-3-en-1-one, also known as ethyl styryl ketone, is a chemical compound with the CAS Number 3152-68-9. Structurally, it is classified as a chalcone, a class of aromatic ketones that form the central core for a variety of important biological compounds. Chalcones and their derivatives are a significant focus of research in medicinal chemistry due to their wide range of pharmacological activities.

This technical guide provides a summary of the available health and safety information, physical and chemical properties, a detailed experimental protocol for its synthesis, and an overview of the potential biological activities and associated signaling pathways based on its structural class.

Disclaimer: The toxicological properties of **1-Phenylpent-3-en-1-one** have not been fully investigated. Much of the specific toxicological data is unavailable. Therefore, this compound should be handled with extreme care, assuming it is potentially hazardous. Appropriate personal protective equipment and engineering controls should be used at all times.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **1-Phenylpent-3-en-1-one**.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ O	[1][2]
Molecular Weight	160.21 g/mol	[2]
CAS Number	3152-68-9	[2]
IUPAC Name	1-phenylpent-1-en-3-one	[2]
Synonyms	Ethyl styryl ketone, Styryl ethyl ketone, 1-Phenyl-1-penten-3-one	[2]
Melting Point	38.5°C	[3]
Boiling Point	246.12°C (estimated)	[3]
Density	0.8697 g/cm ³	[3]
Refractive Index	1.5684	[3]

Health and Safety Information

Due to the limited availability of specific toxicological data, a precautionary approach is essential when handling **1-Phenylpent-3-en-1-one**. The following sections summarize the available safety information, largely drawn from safety data sheets (SDS) for this compound.

Hazard Identification

Specific GHS hazard classifications for **1-Phenylpent-3-en-1-one** are not consistently available. However, based on its chemical structure and the general properties of related compounds, it should be treated as a potential irritant and sensitizer.

First-Aid Measures

In case of exposure, the following first-aid measures are recommended[4]:

Exposure Route	First-Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation develops or persists.
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure risk^[4]:

Aspect	Recommendations
Handling	Handle in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Avoid generating dust or aerosols. Use non-sparking tools and prevent electrostatic discharge.
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials and sources of ignition.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **1-Phenylpent-3-en-1-one**^[4]:

Protection Type	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields.
Skin Protection	Wear chemical-resistant gloves and impervious clothing.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.

Toxicological Data Summary

The following table summarizes the available toxicological data for **1-Phenylpent-3-en-1-one**. It is important to note the significant data gaps.

Toxicological Endpoint	Data
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Irritation	No data available
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Ecotoxicological Information

There is currently no specific data available on the ecotoxicological effects of **1-Phenylpent-3-en-1-one**. Discharge into the environment should be avoided[4].

Experimental Protocols

Synthesis of 1-Phenylpent-3-en-1-one via Claisen-Schmidt Condensation

1-Phenylpent-3-en-1-one can be synthesized via a Claisen-Schmidt condensation reaction between benzaldehyde and 3-pentanone.[5][6][7] This reaction involves the base-catalyzed reaction of a ketone with an aldehyde that lacks an alpha-hydrogen.

Materials:

- Benzaldehyde
- 3-Pentanone
- Sodium hydroxide (NaOH)
- Ethanol
- Water
- Ice
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and stir bar
- Rotary evaporator

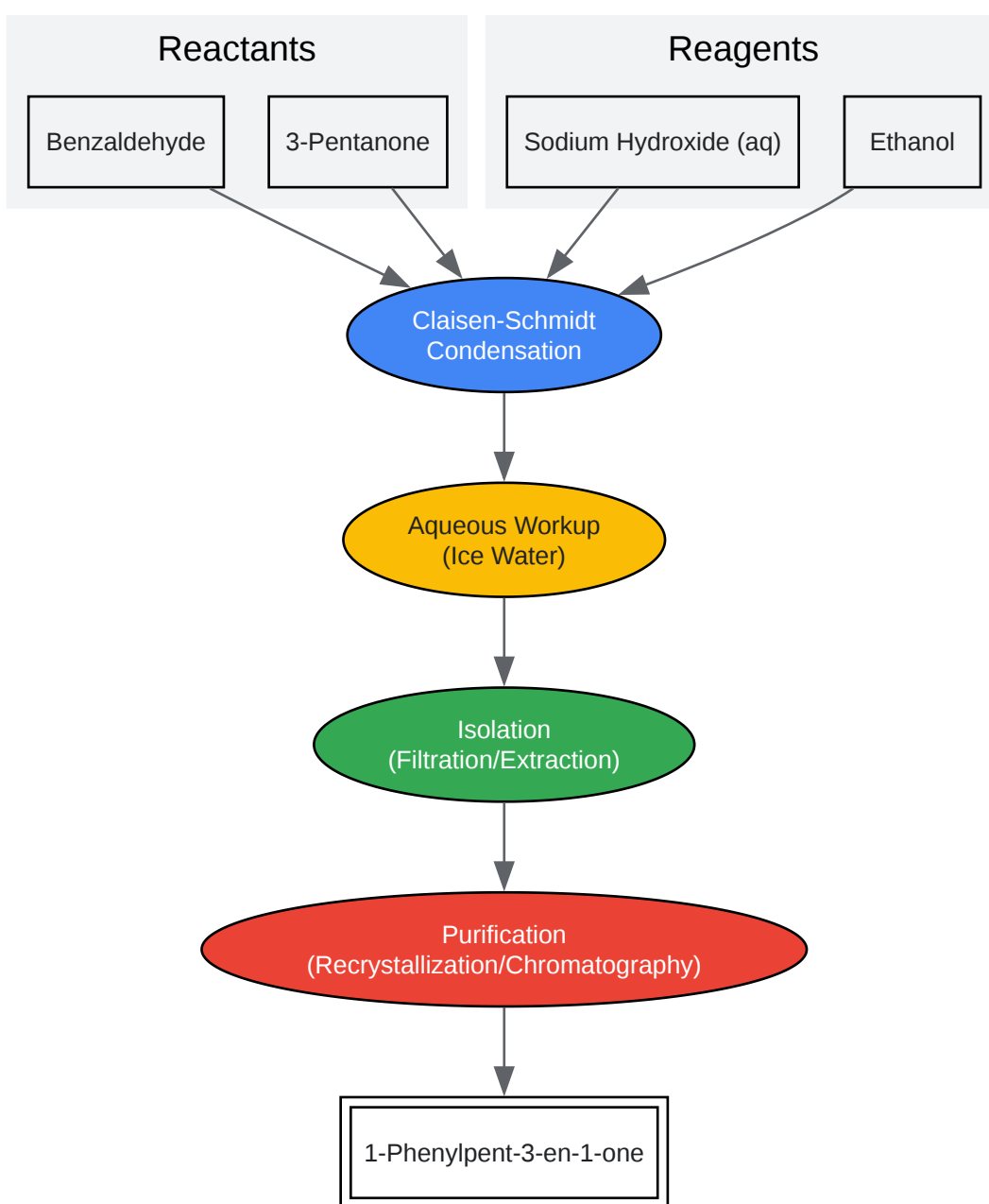
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 3-pentanone in ethanol.
- **Base Addition:** While stirring, slowly add an aqueous solution of sodium hydroxide to the flask. The temperature may be controlled with an ice bath.
- **Aldehyde Addition:** Slowly add benzaldehyde to the reaction mixture using a dropping funnel.
- **Reaction:** Allow the reaction to stir at room temperature for a specified time (e.g., 2-4 hours), monitoring the progress by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, pour the mixture into a beaker containing ice water.
- **Isolation:** The product may precipitate as a solid or separate as an oil. If it is a solid, it can be collected by vacuum filtration. If it is an oil, the aqueous layer can be extracted with an organic solvent (e.g., ethyl acetate).

- Purification: The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol/water mixture) or by column chromatography.
- Characterization: Confirm the identity and purity of the product using techniques such as NMR spectroscopy, IR spectroscopy, and melting point analysis.

A logical workflow for this experimental protocol is depicted in the following diagram.

Experimental Workflow: Synthesis of 1-Phenylpent-3-en-1-one



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Synthesis Workflow

Biological Activity and Signaling Pathways

While specific biological activity data for **1-Phenylpent-3-en-1-one** is limited in publicly available literature, its classification as a chalcone derivative places it in a class of compounds with well-documented and diverse pharmacological effects. Chalcones are known to interact with multiple biological targets and signaling pathways.[4][8][9]

Potential Biological Activities

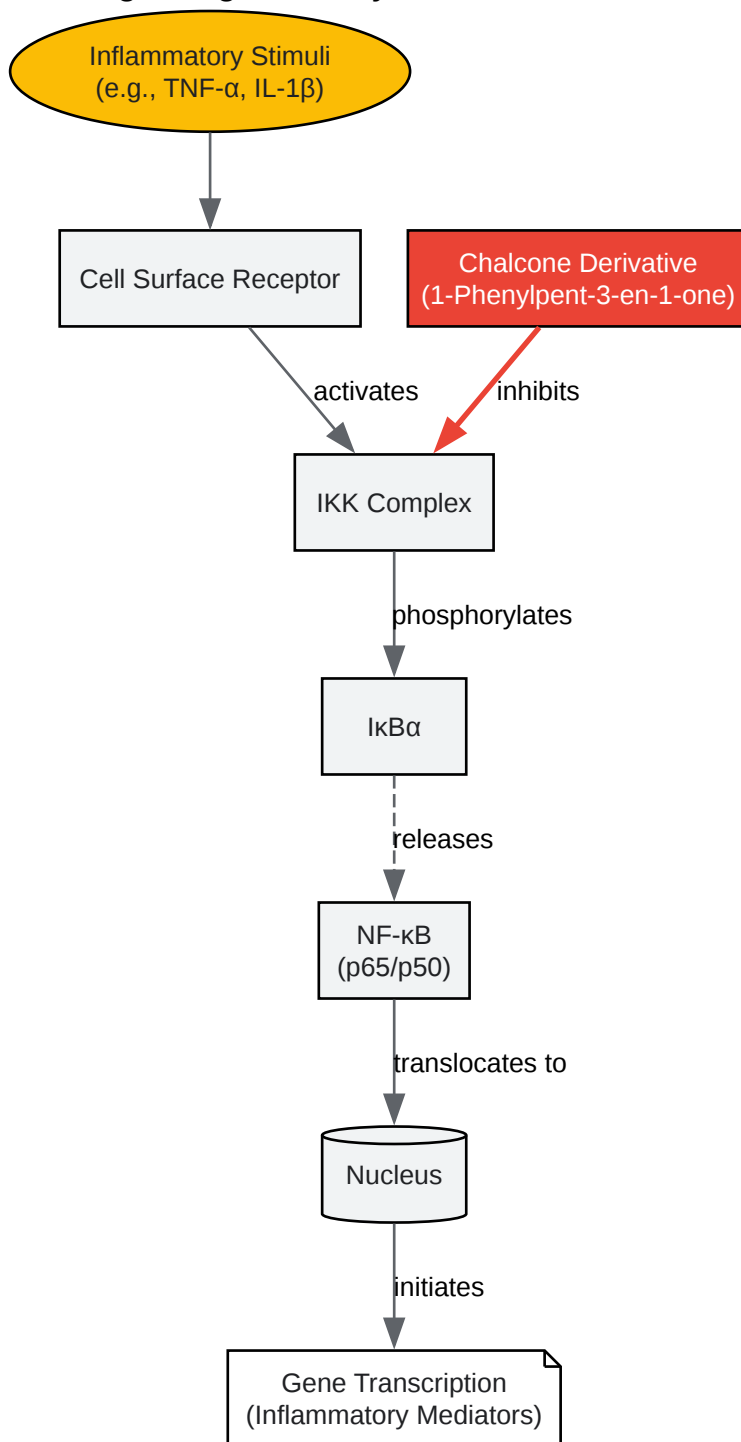
Based on studies of related chalcone derivatives, **1-Phenylpent-3-en-1-one** may exhibit activities such as:

- Anticancer
- Anti-inflammatory
- Antioxidant
- Antimicrobial

Associated Signaling Pathways

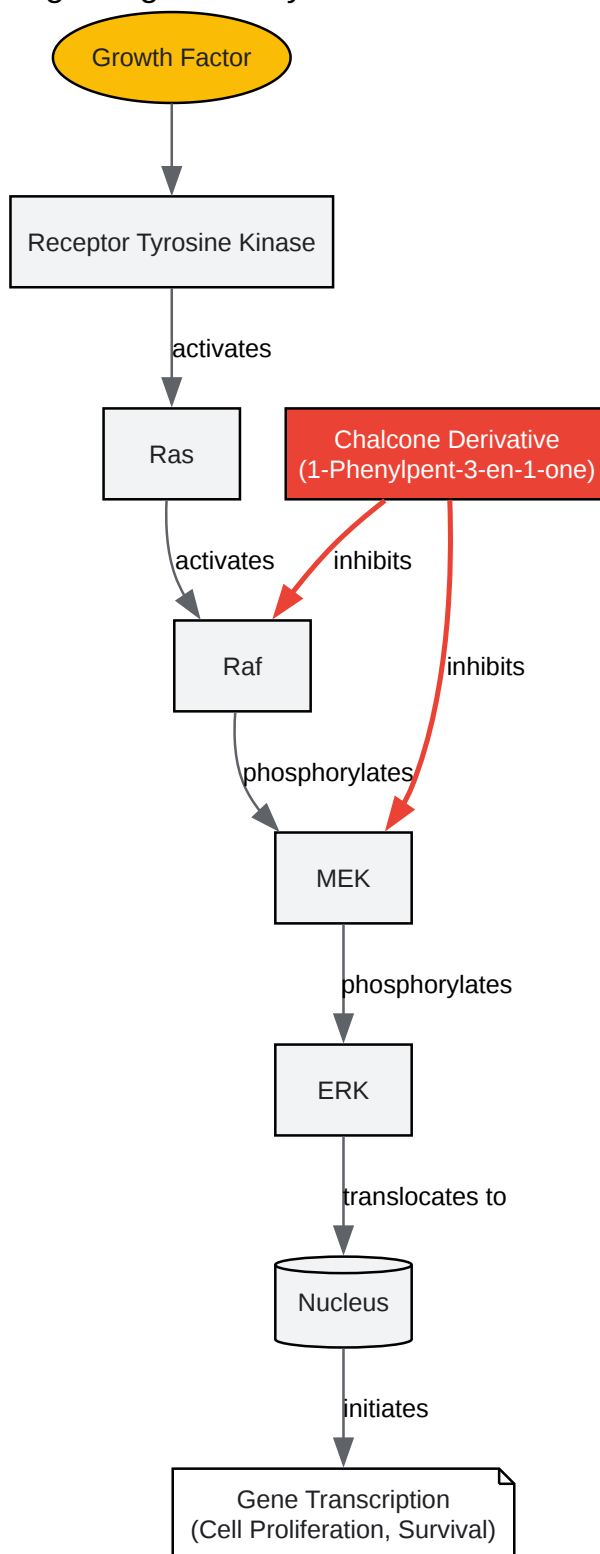
The biological effects of chalcones are often mediated through their interaction with key cellular signaling pathways. Two of the most prominent pathways modulated by chalcone derivatives are the NF-κB and MAPK pathways.

NF-κB Signaling Pathway: The NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) pathway is a crucial regulator of inflammation, immunity, and cell survival. Many chalcone derivatives have been shown to inhibit the activation of NF-κB, thereby reducing the expression of pro-inflammatory genes.[4]

NF- κ B Signaling Pathway and Chalcone Inhibition[Click to download full resolution via product page](#)NF- κ B Signaling Inhibition

MAPK Signaling Pathway: The Mitogen-Activated Protein Kinase (MAPK) pathway is another critical signaling cascade involved in cell proliferation, differentiation, and apoptosis. Aberrant MAPK signaling is often associated with cancer. Some chalcone derivatives have been found to modulate MAPK signaling, leading to anti-proliferative and pro-apoptotic effects in cancer cells.[9]

MAPK Signaling Pathway and Chalcone Modulation

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MAPK Signaling Modulation

Conclusion

1-Phenylpent-3-en-1-one is a chalcone derivative with potential for further investigation in drug discovery and development. While its synthesis is well-established through methods like the Claisen-Schmidt condensation, there is a significant lack of comprehensive health and safety data. Researchers and scientists must handle this compound with appropriate caution, utilizing all necessary safety measures. Future research should focus on thoroughly characterizing its toxicological profile and further exploring its biological activities to fully understand its therapeutic potential.

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